Technical Guide: C NMR Analysis of 2-Amino-5-nitropyridine

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Compound of Interest

Compound Name:	*2-Amino-5-nitropyridine*
CAS No.:	*4214-76-0*
Cat. No.:	*B018323*

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Executive Summary

This technical guide provides a rigorous framework for the structural characterization of **2-Amino-5-nitropyridine** (CAS: 4214-76-0) via Carbon-13 Nuclear Magnetic Resonance (

C NMR).[1]

The molecule represents a classic "push-pull" electronic system, featuring a strong electron-donating amino group (

) and a strong electron-withdrawing nitro group (

) on a pyridine core.[1] This electronic antagonism creates distinct shielding and deshielding zones, making the

C spectrum a highly sensitive probe for electronic environment and purity analysis.[1][2][3] This guide details the experimental protocols, spectral assignment logic based on Substituent Chemical Shift (SCS) theory, and critical troubleshooting steps for quantitative analysis.

Part 1: Structural Context & Electronic Theory[1][3]

To accurately interpret the NMR spectrum, one must understand the underlying electronic currents affecting the carbon nuclei.[1][2][3]

The "Push-Pull" Electronic System

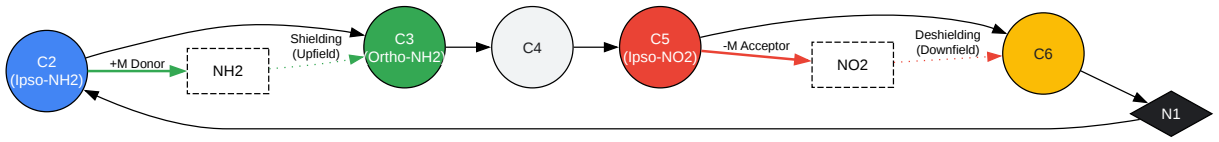
The pyridine ring is electron-deficient (

-deficient).[1]

- C2 Position (Amino): The amino group acts as a strong Mesomeric Donor (+M).[1][3] It pushes electron density into the ring, significantly shielding the ortho (C3) and para (C5) positions relative to itself.[2][3]
- C5 Position (Nitro): The nitro group is a strong Mesomeric Acceptor (-M) and Inductive Acceptor (-I).[1] It pulls electron density, deshielding the ortho (C4, C6) positions.[2][3]

Structural Visualization

The following diagram illustrates the numbering scheme and the direction of electronic effects used for assignment.



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Figure 1: Connectivity and electronic influence map of **2-Amino-5-nitropyridine**.[1] Green arrows indicate electron donation (shielding); Red arrows indicate withdrawal (deshielding).[1]

Part 2: Experimental Protocol

Solvent Selection[2][3]

- Primary Solvent:DMSO-

(Dimethyl sulfoxide-d6).[1]

- Rationale: **2-Amino-5-nitropyridine** has limited solubility in non-polar solvents like CDCl due to its polar nitro/amino groups and potential for intermolecular hydrogen bonding.[1] DMSO disrupts these H-bonds, ensuring a homogenous solution and sharper peaks.[1][2]

- Reference Standard: Tetramethylsilane (TMS, 0.0 ppm) or the residual solvent peak of DMSO- (Septet centered at 39.5 ppm).[1]

Quantitative Acquisition Parameters (qNMR)

Standard

C parameters often fail to integrate quaternary carbons (C2, C5) accurately due to long spin-lattice relaxation times ( ).[1] Use the following protocol for high-integrity data.

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Parameter	Setting	Causality / Reason
Pulse Angle	or	maximizes signal but requires delay.[1] is faster for routine ID.[1][3]
Relaxation Delay ( )	> 5 - 10 seconds	C2 and C5 are quaternary and lack efficient dipole-dipole relaxation pathways (no attached protons).[1] Short saturates these signals, causing them to "disappear."[1][2][3]
Scans (NS)	1024 - 4096	Low natural abundance of C (1.1%) requires high scan counts for S/N > 100:1.
Relaxation Agent	Cr(acac) (Optional)	Critical for qNMR: Add ~0.5 mg/mL Chromium(III) acetylacetonate.[3] This paramagnetic agent shortens for all carbons, allowing shorter (e.g., 2s) and quantitative integration [1].[2][3]
Temperature	298 K (25°C)	Standard.[3] Heating to 313 K can sharpen peaks if broadening due to restricted rotation of the -NH group is observed.[1][3]

Part 3: Spectral Assignment & Data Analysis[1]

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The following assignments are derived from Substituent Chemical Shift (SCS) additivity rules for pyridine derivatives and validated against analogous literature data [2, 3].

Chemical Shift Table (DMSO-)

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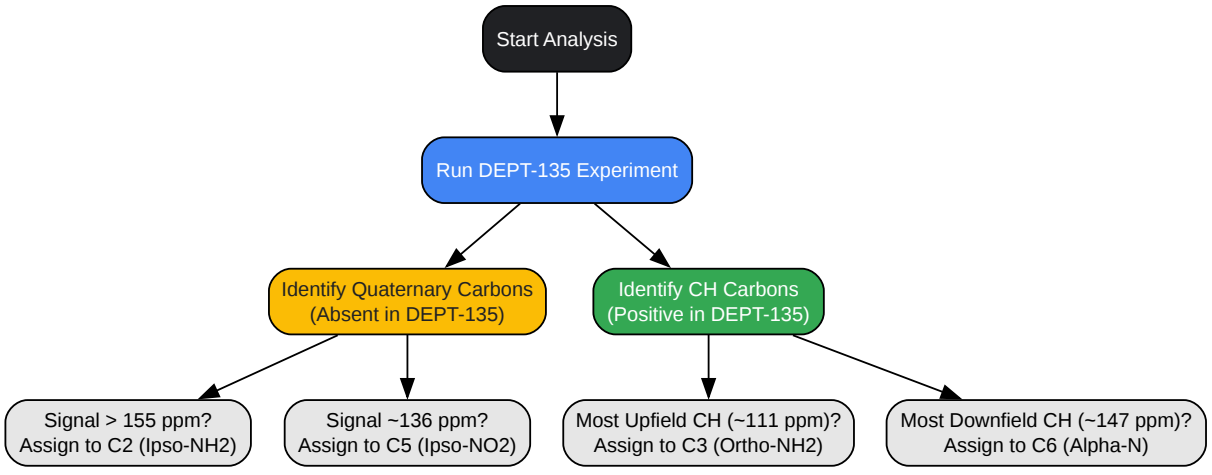
Carbon Node	Type	Expected Shift (, ppm)	Electronic Environment (The "Why")
C3	CH	110.0 – 113.0	Most Shielded. Located ortho to the strong electron donor (-NH).[1] The +M effect increases electron density here, moving the signal upfield.[1][2][3]
C4	CH	132.0 – 135.0	Intermediate. It is para to the donor (-NH) which shields it, but ortho to the acceptor (-NO) which deshields it.[1] These effects partially cancel out.[1][3]
C5	C	135.0 – 138.0	Quaternary. Attached directly to the Nitro group (Ipso).[3] While -NO is withdrawing, the ipso carbon in aromatic nitro compounds often appears in this mid-range.[1][2]
C6	CH	145.0 – 148.0	Deshielded. Located ortho to the Nitro group (deshielding)

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			and alpha to the ring Nitrogen (deshielding due to electronegativity).[3]
C2	C	158.0 – 162.0	Most Deshielded. Attached to the ring Nitrogen (alpha) and the Amino group (Ipso).[3] The direct attachment to electronegative N atoms dominates, shifting it furthest downfield.[1][2][3]

Assignment Logic Workflow

To validate these assignments in your own spectrum, follow this logic path:



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Figure 2: Logical workflow for assigning carbon signals using DEPT-135 editing.

Part 4: Troubleshooting & Artifacts

Missing Signals (The "Silent Carbon" Phenomenon)[1]

- Symptom: Only 3 signals appear (the CH carbons), while C2 and C5 are invisible.[1][2][3]
- Cause: Insufficient relaxation delay (

). Quaternary carbons in heterocycles have very long

  times (often >10s).[1][3]
- Solution: Increase

  to 10s or add Cr(acac)

  relaxation agent.

Broadening of C2/C3[1][2]

- Symptom: Signals for C2 and C3 appear broad or doubled.[1][3]
- Cause: Restricted rotation of the exocyclic C-N bond in the amino group.[1][3]
- Solution: Run the experiment at elevated temperature (e.g., 313 K or 323 K) to speed up the exchange and sharpen the peaks.

Impurity Flags

Common synthesis precursors to watch for:

- 2-Aminopyridine: Look for a CH signal at

  108 ppm (C3) and absence of the C5-nitro shift.[1]
- Isomer (2-amino-3-nitropyridine): If the nitration was not regioselective, look for symmetry breaks or additional signals in the aromatic region.[1]

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References

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